

Rosoxacin IUPAC name and chemical synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rosoxacin*

Cat. No.: *B1680725*

[Get Quote](#)

In-Depth Technical Guide to Rosoxacin

For researchers, scientists, and professionals in drug development, this guide provides a comprehensive overview of the quinolone antibiotic, **Rosoxacin**. This document details its chemical identity, physicochemical properties, established experimental protocols, and mechanism of action.

Chemical Identity

IUPAC Name: 1-ethyl-4-oxo-7-pyridin-4-ylquinoline-3-carboxylic acid[1][2]

CAS Number: 40034-42-2

Molecular Formula: $C_{17}H_{14}N_2O_3$

Molecular Weight: 294.30 g/mol [1]

Chemical Synonyms

Rosoxacin is known by several other names in scientific literature and commercial products. The table below lists its common synonyms.

Synonym	Reference(s)
Acrosoxacin	[1] [3] [4]
Eradacil	[1] [5]
Winuron	[1] [5]
Roxadyl	[1] [6]
Rosoxacine	[1] [3]
Eracine	[1] [5]
Eradacin	[1] [5]
Rosoxacino	[1] [3]
Rosoxacinum	[1] [3]
Win 35,213	[1]
1-ethyl-4-oxo-7-(pyridin-4-yl)-1,4-dihydroquinoline-3-carboxylic acid	[1]
1-Ethyl-1,4-dihydro-4-oxo-7-(4-pyridyl)-3-quinolinecarboxylic acid	[1] [3]
NSC-146617	[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Rosoxacin** is presented in the table below, providing essential data for experimental design and formulation development.

Property	Value	Reference(s)
Melting Point	290 °C	[1][7]
Solubility	Water: 0.0209 mg/mL at 25 °C, 0.102 mg/mL DMSO: 20.83 mg/mL	[1][3][4]
pKa	Strongest Acidic: 6 Strongest Basic: 4.89	[3]
LogP	1.85, 1.89	[3]

Experimental Protocols

Synthesis of Rosoxacin

The synthesis of **Rosoxacin** can be achieved through a multi-step process:[8][9]

- **Modified Hantzsch Pyridine Synthesis:** The initial step involves the reaction of ammonium acetate, two equivalents of methyl propiolate, and one equivalent of 3-nitrobenzaldehyde to form a dihydropyridine intermediate.
- **Oxidation, Saponification, Decarboxylation, and Reduction:** The dihydropyridine intermediate undergoes oxidation with nitric acid, followed by saponification, decarboxylation, and reduction of the nitro group to an aniline.
- **Gould-Jacobs Reaction:** The resulting aniline is then subjected to a Gould-Jacobs reaction with methoxymethylenemalonate ester to construct the 4-hydroxyquinoline ring.
- **Alkylation and Saponification:** The final steps involve alkylation of the quinoline ring with ethyl iodide, followed by saponification of the ester to yield **Rosoxacin**.

High-Performance Liquid Chromatography (HPLC) Analysis

While a specific, validated HPLC method for **Rosoxacin** is not readily available in the cited literature, a robust method can be developed based on established protocols for other

fluoroquinolone antibiotics. The following parameters are recommended as a starting point for method development:

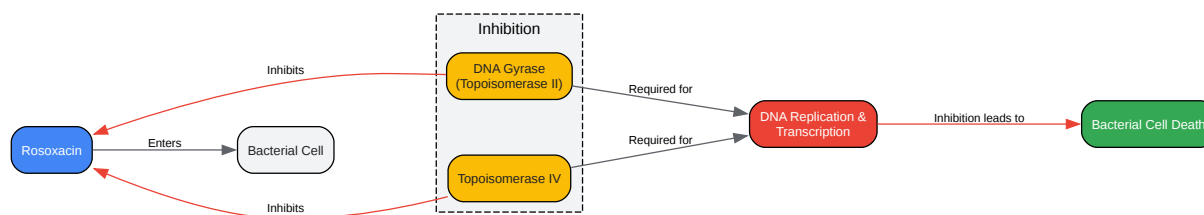
- Column: A C18 reversed-phase column is the stationary phase of choice for separating fluoroquinolones.[5][10][11]
- Mobile Phase: A gradient or isocratic elution using a mixture of acetonitrile and an aqueous buffer (e.g., phosphate or formic acid) is typically effective.[5][6][10] The pH of the aqueous phase should be optimized for the best peak shape and resolution.
- Detection: UV detection in the range of 276-295 nm is a common and reliable method for quantifying fluoroquinolones.[6][10] For enhanced sensitivity, fluorescence detection can be employed.[11]
- Sample Preparation: For the analysis of **Rosoxacin** in biological matrices such as plasma, a protein precipitation step using acetonitrile or methanol is generally required to remove interfering substances.[10][11]

Mechanism of Action

Rosoxacin functions as a broad-spectrum quinolone antibiotic by targeting essential bacterial enzymes.[3][4][8] The primary mechanism of action involves the inhibition of DNA gyrase (bacterial topoisomerase II) and topoisomerase IV.[1][3][4][12] These enzymes are crucial for processes such as DNA replication, transcription, repair, and recombination in bacteria.[1][3][12] By binding to and inhibiting these enzymes, **Rosoxacin** effectively halts these vital cellular functions, ultimately leading to bacterial cell death.[1][12] This targeted action makes it effective against a range of Gram-negative and some Gram-positive bacteria.[1][12][13]

Signaling Pathway Diagram

The following diagram illustrates the mechanism of action of **Rosoxacin** in bacteria.



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **Rosoxacin**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Rosoxacin (Acrosoxacin) | Quinolone Antibiotic | DC Chemicals [dcchemicals.com]
- 3. Rosoxacin | C₁₇H₁₄N₂O₃ | CID 287180 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. What is Rosoxacin used for? [synapse.patsnap.com]
- 5. syncsci.com [syncsci.com]
- 6. walshmedicalmedia.com [walshmedicalmedia.com]
- 7. rosoxacin synthesis - chemicalbook [chemicalbook.com]
- 8. Rosoxacin - Wikipedia [en.wikipedia.org]
- 9. Rosoxacin [medbox.iib.me]
- 10. validated microbiological and HPLC methods for the determination of moxifloxacin in pharmaceutical preparations and human plasma - PMC [pmc.ncbi.nlm.nih.gov]

- 11. academic.oup.com [academic.oup.com]
- 12. What is the mechanism of Rosoxacin? [synapse.patsnap.com]
- 13. [rosoxacin | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY](#) [guidetopharmacology.org]
- To cite this document: BenchChem. [Rosoxacin IUPAC name and chemical synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1680725#rosoxacin-iupac-name-and-chemical-synonyms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com